

Personal protective equipment for handling (+-)-3-(4-Hydroxyphenyl)lactic acid

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Compound of Interest

Compound Name: (+-)-3-(4-Hydroxyphenyl)lactic acid

Cat. No.: B1217039

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Essential Safety and Handling Guide for (+-)-3-(4-Hydroxyphenyl)lactic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(+)-3-(4-Hydroxyphenyl)lactic acid**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

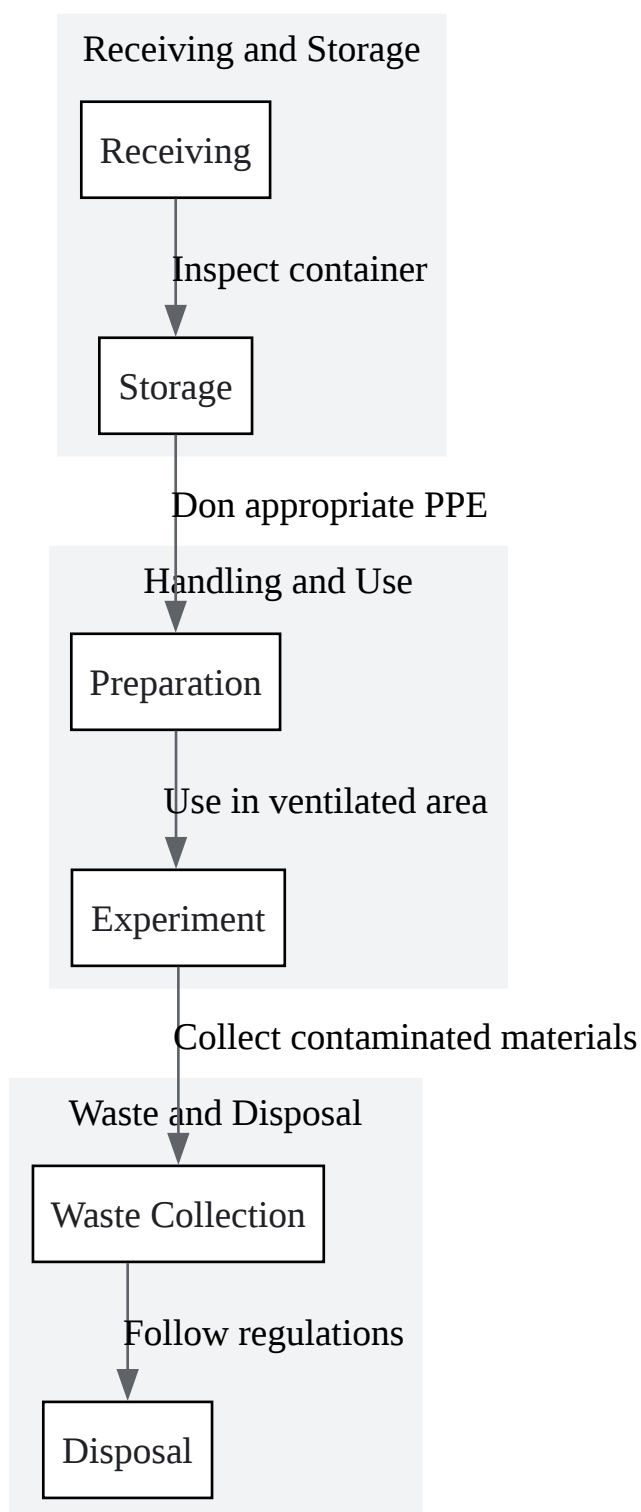
Personal Protective Equipment (PPE)

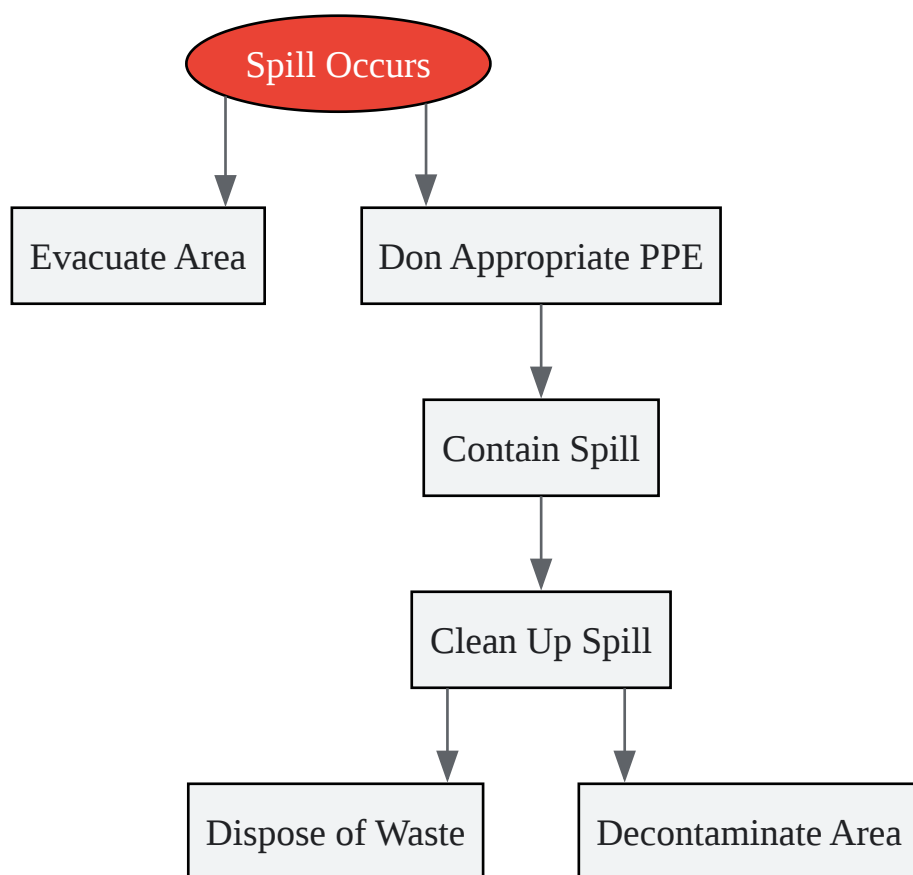
Proper personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **(+)-3-(4-Hydroxyphenyl)lactic acid**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for their resistance to a variety of chemicals.[1] Gloves should be inspected before each use and disposed of properly after handling the compound.[2]
Eyes	Safety goggles or a face shield	Use tightly fitting safety goggles to protect against dust and splashes.[2][3] A face shield should be worn in addition to goggles when there is a higher risk of splashing.[4]
Respiratory	Respirator (as needed)	A respirator is necessary when there is a potential for inhaling dust or aerosols. Use a full-face respirator with appropriate cartridges if engineering controls are insufficient to minimize exposure.
Body	Protective clothing	A lab coat or chemical-resistant apron should be worn to protect the skin. Ensure clothing covers the body fully.
Feet	Closed-toe shoes	Always wear shoes that cover the entire foot in a laboratory setting.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **(+)-3-(4-Hydroxyphenyl)lactic acid** is essential to minimize risks. The following workflow outlines the key steps from receipt to disposal.





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